

An In-depth Technical Guide to Dimethyl Tetradecanedioate (CAS 5024-21-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl tetradecanedioate*

Cat. No.: *B1583837*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl tetradecanedioate (CAS 5024-21-5), also known as dimethyl 1,12-dodecanedicarboxylate, is a long-chain aliphatic diester. Its chemical structure consists of a fourteen-carbon saturated backbone with methyl ester groups at both termini. This bifunctionality makes it a versatile building block in various chemical syntheses. In the pharmaceutical and materials science sectors, long-chain diesters like **dimethyl tetradecanedioate** are of interest as intermediates for the synthesis of polymers, macrocycles, and other complex organic molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, potential applications, and relevant biological pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **dimethyl tetradecanedioate** is presented in Table 1. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value	Reference(s)
CAS Number	5024-21-5	[1]
Molecular Formula	C ₁₆ H ₃₀ O ₄	[1]
Molecular Weight	286.41 g/mol	[1]
IUPAC Name	dimethyl tetradecanedioate	[1]
Synonyms	Tetradecanedioic acid, dimethyl ester; 1,14- Dodecanedicarboxylic acid dimethyl ester	[1]
Appearance	White to off-white crystalline solid	
Melting Point	43-46 °C	
Boiling Point	196 °C at 10 mmHg	
Solubility	Soluble in organic solvents such as methanol, ethanol, and chloroform. Insoluble in water.	

Spectral Data

Spectroscopic analysis is fundamental for the identification and purity assessment of chemical compounds. The following tables summarize the key spectral data for **dimethyl tetradecanedioate**.

Table 2: ¹³C NMR Spectral Data[\[1\]](#)

Assignment	Chemical Shift (δ , ppm)
C=O	~174
-OCH ₃	~51
-CH ₂ -COO-	~34
-CH ₂ -CH ₂ -COO-	~29
-(CH ₂) ₈ -	~25-29

Table 3: Mass Spectrometry Data[2][3]

Technique	Key Fragments (m/z)
Electron Ionization (EI)	286 (M ⁺), 255, 227, 199, 185, 157, 143, 129, 115, 101, 87, 74, 59, 55

Table 4: Infrared (IR) Spectroscopy Data[1]

Functional Group	Wavenumber (cm ⁻¹)
C=O stretch (ester)	~1740
C-O stretch (ester)	~1200-1170
C-H stretch (alkane)	~2920, 2850
C-H bend (alkane)	~1465

Experimental Protocols

Synthesis of Dimethyl Tetradecanedioate via Fischer Esterification

This protocol describes the synthesis of **dimethyl tetradecanedioate** from tetradecanedioic acid using a classic Fischer esterification reaction.

Materials:

- Tetradecanedioic acid
- Anhydrous methanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or dichloromethane (for extraction)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask, suspend tetradecanedioic acid in an excess of anhydrous methanol (e.g., 10-20 molar equivalents).
- Catalyst Addition: With gentle stirring, cautiously add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the diacid's mass).

- **Reflux:** Attach a reflux condenser and heat the mixture to reflux with continuous stirring. Maintain the reflux for 4-16 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Reduce the volume of the reaction mixture using a rotary evaporator to remove most of the excess methanol.
- **Extraction:** Dilute the residue with an organic solvent (e.g., diethyl ether) and water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water, saturated aqueous sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **dimethyl tetradecanedioate**.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent (e.g., methanol or ethanol) or by flash column chromatography on silica gel.

Example Application: Synthesis of a Polyester

Dimethyl tetradecanedioate can be used as a monomer in the synthesis of long-chain aliphatic polyesters. This protocol provides a general procedure for melt polycondensation with a diol, such as 1,6-hexanediol.

Materials:

- **Dimethyl tetradecanedioate**
- 1,6-Hexanediol (or other suitable diol)
- Titanium(IV) butoxide or other transesterification catalyst
- Chloroform or dichloromethane (for purification)
- Methanol (for purification)
- High-purity nitrogen or argon gas

Equipment:

- Three-neck round-bottom flask
- Mechanical stirrer
- Distillation head and condenser
- Vacuum pump
- Heating mantle with a temperature controller
- Nitrogen/argon inlet

Procedure:

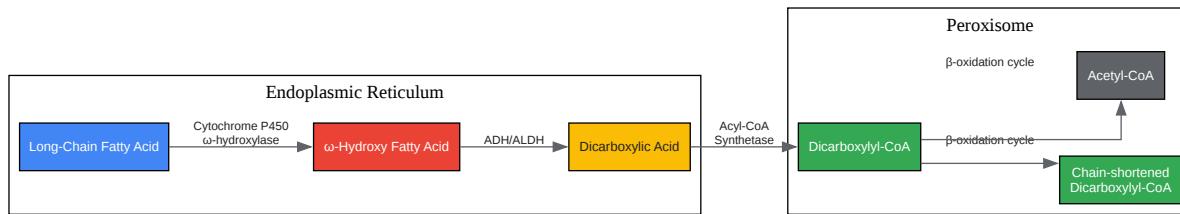
- **Monomer Charging:** In a clean, dry three-neck round-bottom flask, combine equimolar amounts of **dimethyl tetradecanedioate** and the chosen diol.
- **Catalyst Addition:** Add a catalytic amount of titanium(IV) butoxide (e.g., 0.1 mol% relative to the diester).
- **Inert Atmosphere:** Purge the reaction vessel with a slow stream of nitrogen or argon to remove oxygen and moisture.
- **First Stage (Transesterification):** Heat the mixture to 180-200 °C with constant stirring. Methanol, a byproduct of the transesterification, will begin to distill off. Continue this stage until the majority of the theoretical amount of methanol has been collected (typically 2-4 hours).
- **Second Stage (Polycondensation):** Gradually increase the temperature to 220-240 °C while slowly reducing the pressure using a vacuum pump. This will facilitate the removal of excess diol and drive the polymerization to achieve a higher molecular weight. The viscosity of the reaction mixture will increase significantly.
- **Polymer Isolation:** After 3-5 hours under high vacuum, cool the reaction mixture to room temperature under an inert atmosphere. The resulting polyester can be purified by dissolving it in a solvent like chloroform and precipitating it in a non-solvent such as cold methanol.

- Drying: Filter the precipitated polymer and dry it under vacuum until a constant weight is achieved.

Mandatory Visualizations

Signaling Pathway: Metabolism of Long-Chain Dicarboxylic Acids

Long-chain dicarboxylic acids, such as tetradecanedioic acid, are metabolized in the body through a combination of ω -oxidation in the endoplasmic reticulum and subsequent β -oxidation in peroxisomes. This pathway is an alternative to the primary mitochondrial β -oxidation of fatty acids.

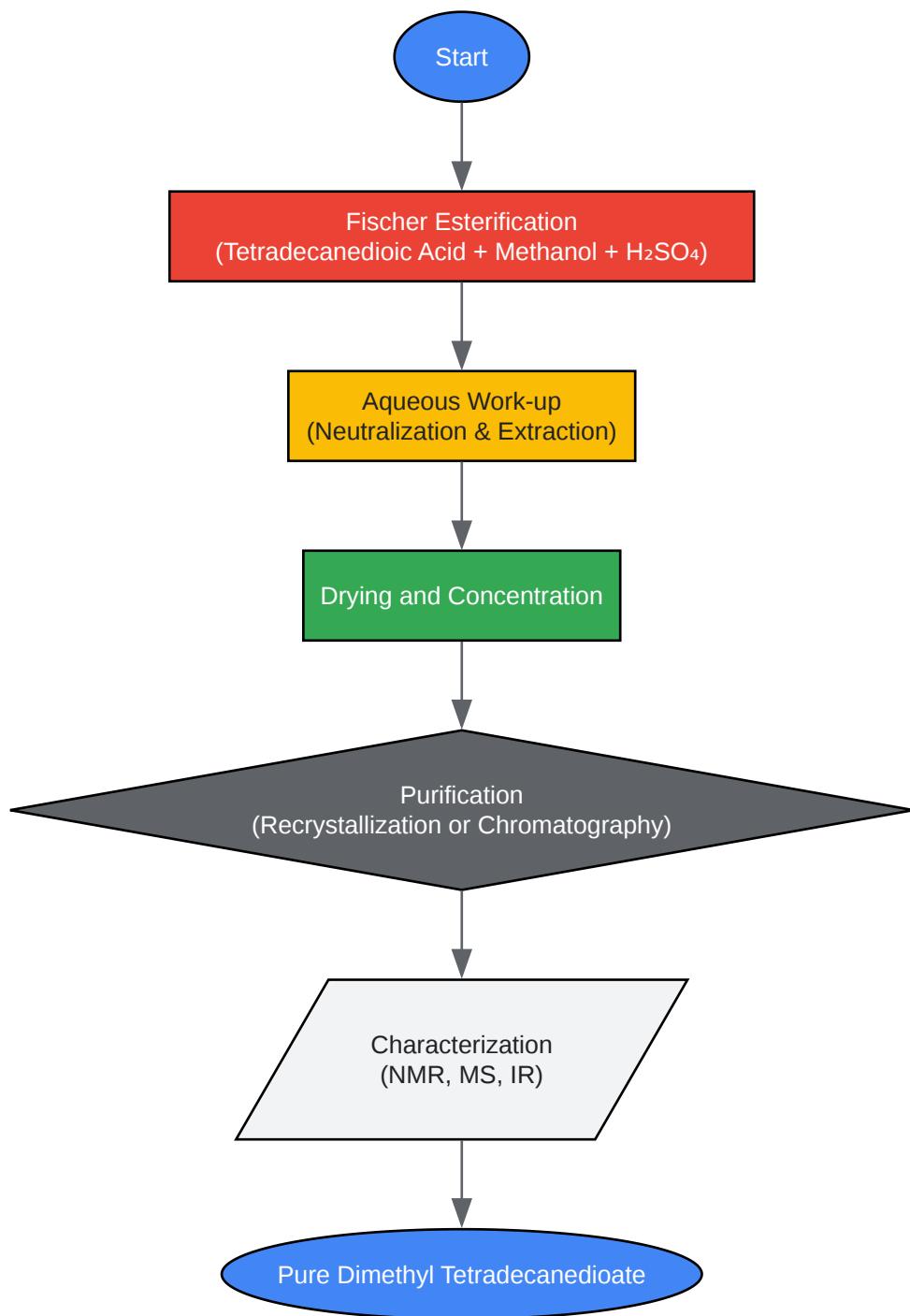


[Click to download full resolution via product page](#)

Caption: Metabolic pathway of long-chain dicarboxylic acids.

Experimental Workflow: Synthesis and Purification of Dimethyl Tetradecanedioate

The following diagram illustrates a typical laboratory workflow for the synthesis and purification of **dimethyl tetradecanedioate**.

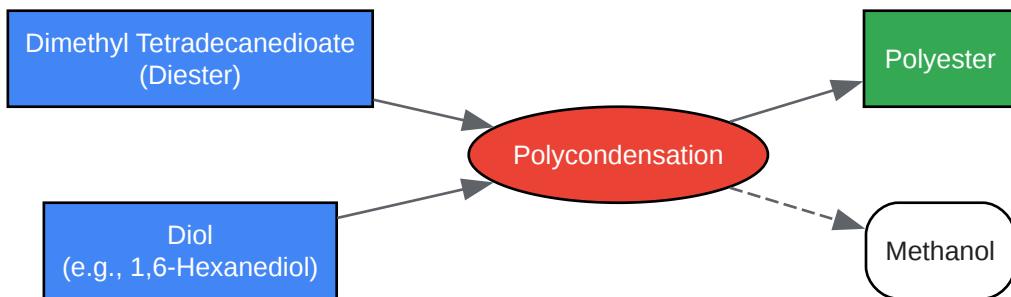


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **dimethyl tetradecanedioate**.

Logical Relationship: Application in Polyester Synthesis

This diagram shows the logical relationship of using **dimethyl tetradecanedioate** as a monomer in polyester synthesis.



[Click to download full resolution via product page](#)

Caption: Logical flow of polyester synthesis.

Safety and Handling

Dimethyl tetradecanedioate is classified as an irritant. It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^[1] Standard laboratory safety precautions should be followed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Dimethyl tetradecanedioate is a valuable difunctional molecule with applications as a monomer and chemical intermediate. This technical guide has provided a detailed overview of its properties, synthesis, and a relevant biological context. The provided experimental protocols and workflows serve as a practical resource for researchers and professionals in the fields of chemistry, materials science, and drug development. The structured data and visualizations are intended to facilitate a deeper understanding and application of this compound in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethyl tetradecanedioate | C16H30O4 | CID 78727 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Dimethyl tetradecanedioate [webbook.nist.gov]
- 3. DIMETHYL TETRADECANEDIOATE(5024-21-5) MS spectrum [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl Tetradecanedioate (CAS 5024-21-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583837#dimethyl-tetradecanedioate-cas-5024-21-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com